

Technical Procurement & Application Guide: 3,4-Dibromo-5-fluorobenzonitrile

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Compound of Interest

Compound Name: 3,4-Dibromo-5-fluorobenzonitrile

CAS No.: 1803777-02-7

Cat. No.: B1409967

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Part 1: Chemical Profile & Specifications

Compound Identity: **3,4-Dibromo-5-fluorobenzonitrile** CAS Registry Number: 1803777-02-7

Molecular Formula: $C_7H_2Br_2FN$ Molecular Weight: 278.91 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)

Structural Analysis & Reactivity

This compound represents a highly functionalized benzene scaffold ("dense functionalization"). [\[3\]](#) Its value in drug discovery lies in the orthogonal reactivity of its substituents, allowing for sequential, regioselective modifications.

Substituent	Position	Electronic Effect	Reactivity Profile
Nitrile (-CN)	C1	Strong EWG (Electron Withdrawing Group)	Directs nucleophiles; precursor to amines/acids. [1] [2] [3]
Bromine (-Br)	C3	Weak Deactivator	Secondary Coupling Site: Sterically crowded; less electron-deficient than C4. [1] [2] [3]
Bromine (-Br)	C4	Weak Deactivator	Primary Coupling Site: Para to -CN. [1] [2] [3] Highly activated for Pd-catalyzed oxidative addition. [1] [2] [3]
Fluorine (-F)	C5	Inductive EWG	Metabolic Blocker: Modulates pKa and lipophilicity; generally stable to substitution. [2] [3]

Part 2: Market Analysis - Suppliers & Pricing[\[1\]](#)[\[2\]](#)[\[3\]](#) [\[4\]](#)

Supply Chain Status: "Make-to-Order"

Unlike its mono-bromo analogs (e.g., 3-bromo-5-fluorobenzonitrile), the 3,4-dibromo variant is a Tier 3 Specialty Chemical.[\[1\]](#)[\[2\]](#)[\[3\]](#) It is rarely held in bulk stock (kg scale) and is typically synthesized on demand or held in milligram libraries.[\[3\]](#)

Verified Suppliers & Aggregators

Note: Availability fluctuates daily.[\[3\]](#) Direct inquiry is required for current stock.

Supplier Tier	Representative Vendors	Typical Pack Size	Lead Time
Primary Manufacturers	BLD Pharm (Cat# BD557568)	100mg - 5g	1-2 Weeks (Global)
Catalog Aggregators	ChemicalBook, eMolecules	Variable	Varies by source
Custom Synthesis	Wuxi AppTec, Enamine	>10g	4-8 Weeks

Price Estimation (Q1 2025 Market Data)

Pricing for this scaffold is non-linear due to the difficulty of regioselective dibromination.^[3]

- Research Scale (100 mg - 1 g): High cost per gram due to handling/QC overhead.^{[2][3]}
 - Est. Price: \$150 - \$300 USD / gram^{[1][2][3]}
- Pilot Scale (10 g - 50 g): Significant economy of scale.^{[2][3]}
 - Est. Price: \$80 - \$120 USD / gram^{[1][2][3]}
- Strategic Advice: If your protocol allows, screen the cheaper 3-bromo-5-fluorobenzonitrile (~\$15/g) first to validate the core scaffold before investing in the dibromo variant.^{[1][3]}

Part 3: Technical Application & Workflows

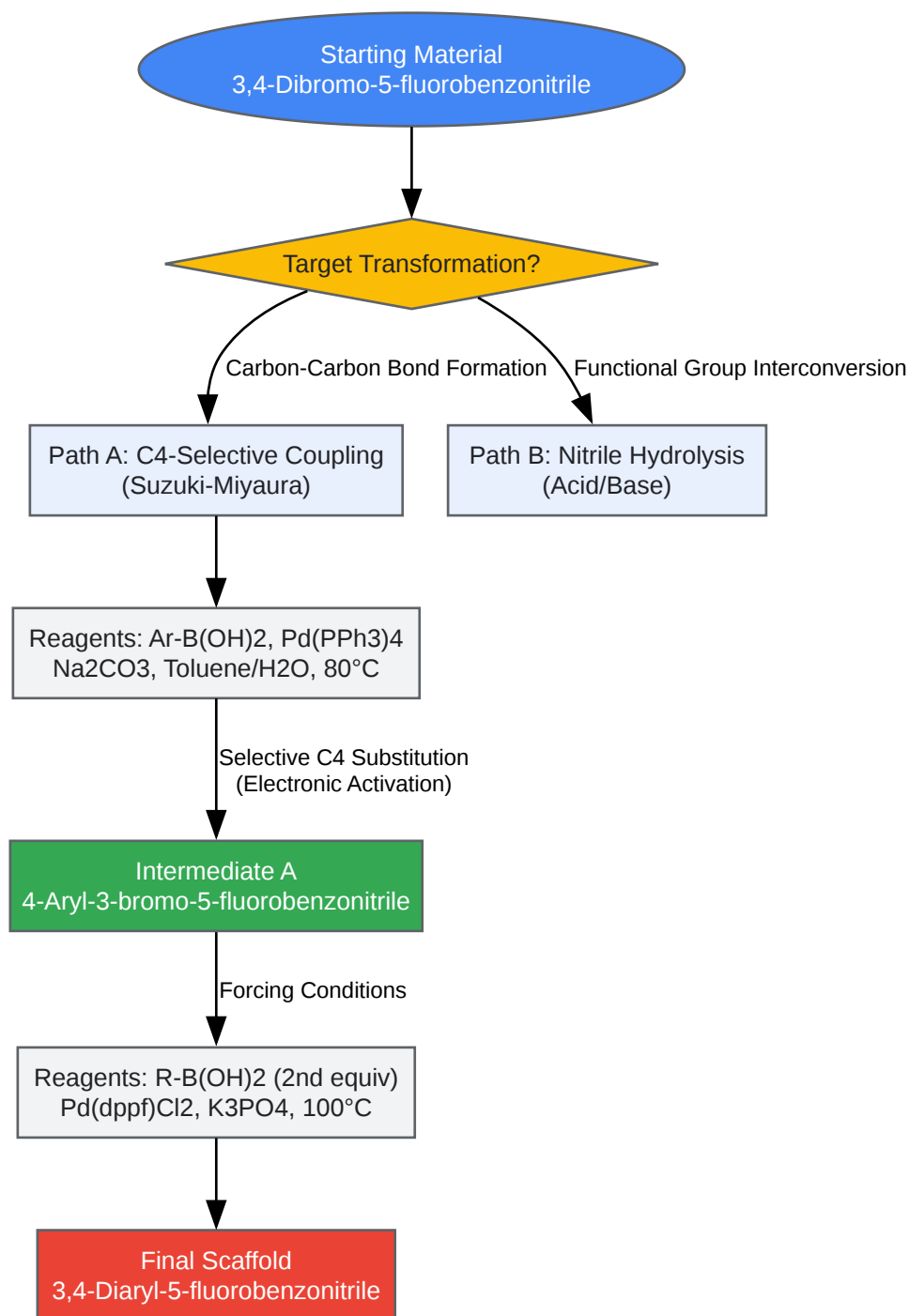
Chemoselectivity in Cross-Coupling

The critical challenge when using **3,4-Dibromo-5-fluorobenzonitrile** is controlling which bromine reacts first.^{[1][2][3]}

- Hypothesis: The C4-Bromine is electronically activated by the para-nitrile group, making it more susceptible to oxidative addition by Palladium(0) than the C3-Bromine (which is meta to the nitrile).^{[1][2][3]}

Experimental Workflow: Sequential Functionalization

The following diagram illustrates a logic-gated synthesis pathway to utilize this scaffold effectively.



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Figure 1: Sequential cross-coupling strategy leveraging the electronic differentiation between C3 and C4 bromines.

Quality Control & Handling Protocol

To ensure "Trustworthiness" in your data, incoming batches must be validated. The density of halogens can lead to isotopic pattern confusion in Mass Spectrometry.[\[3\]](#)

Standard Operating Procedure (SOP) for QC:

- Appearance Check: Pure halogenated benzonitriles are typically white to off-white crystalline solids.[\[1\]](#)[\[2\]](#)[\[3\]](#) Yellowing indicates oxidation or amine impurities.[\[3\]](#)
- ¹H NMR (DMSO-d₆):
 - Expect two distinct aromatic doublets (or a singlet/doublet pair depending on F-coupling).
 - Key Diagnostic: Look for the Fluorine-Hydrogen coupling constants (
).[\[3\]](#)
- LC-MS Validation:
 - Do not rely solely on molecular ion peak.[\[3\]](#)
 - Isotope Pattern: For a dibromo compound (
), the mass spectrum must show a 1:2:1 ratio for
 ,
 , and
 peaks.
 - Failure Mode: A 1:1 ratio indicates mono-bromo impurity (incomplete bromination during synthesis).[\[1\]](#)[\[2\]](#)[\[3\]](#)

References

- ChemicalBook.**3,4-Dibromo-5-fluorobenzonitrile** Product Profile & CAS 1803777-02-7 Verification.

- BLD Pharm.Catalog Entry for **3,4-Dibromo-5-fluorobenzonitrile** (Cat# BD557568). [\[1\]](#)[\[2\]](#)[\[3\]](#)
- PubChem.3-Bromo-5-fluorobenzonitrile Compound Summary (Analog Reference for Safety/Handling). [\[1\]](#)[\[2\]](#)[\[3\]](#)
- MDPI Molecules.Effect of Selected Silyl Groups on the Anticancer Activity of 3,4-Dibromo-5-Hydroxy-Furan-2(5H)-One Derivatives (Reference for biological activity of dibromo-scaffolds). [\[1\]](#)[\[2\]](#)[\[3\]](#)

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Sources

- [1. Best Containing Benzonitrile, Trifluoro Benzonitrile, 4-Amino-3-Trifluoromethoxy , Fluorine-Containing Benzonitrile Manufacturer in China \[volsenchem.com\]](#)
- [2. 179898-34-1|3-Bromo-5-fluorobenzonitrile|BLD Pharm \[bldpharm.com\]](#)
- [3. 3-Bromo-5-fluorobenzonitrile | C7H3BrFN | CID 2783330 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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